

An In-depth Technical Guide to Nickel Bromide Trihydrate

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Compound of Interest

Compound Name: *Nickel bromide trihydrate*

Cat. No.: *B12056018*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **nickel bromide trihydrate**, a compound of interest in various research and development applications.

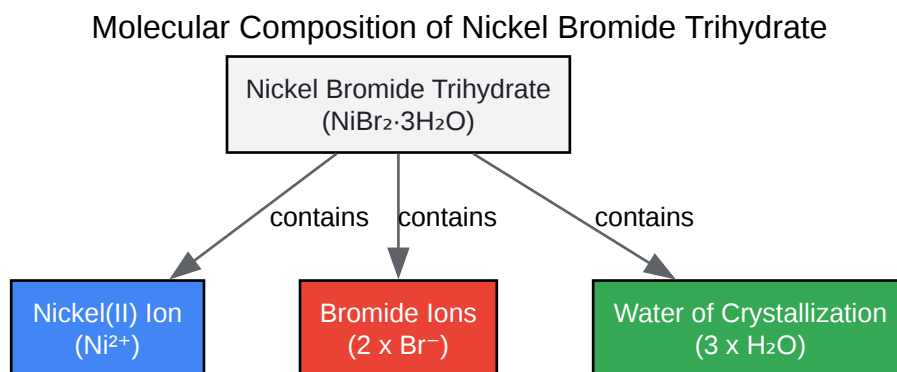
Physicochemical Data Summary

The essential quantitative data for **nickel bromide trihydrate** is summarized in the table below for ease of reference and comparison.

Property	Value
Chemical Formula	NiBr ₂ ·3H ₂ O[1][2] or Br ₂ H ₆ NiO ₃ [3][4][5]
Molecular Weight	272.55 g/mol [1][3][5][6]
CAS Number	7789-49-3[1][4]
Appearance	Yellow-brown to greenish crystalline powder[2][4]
Synonyms	Nickel(II) bromide trihydrate, Nickel dibromide hydrate, Nickelous bromide[1]

Molecular Composition

The molecular formula, NiBr₂·3H₂O, indicates that each formula unit of **nickel bromide trihydrate** consists of one nickel(II) ion (Ni²⁺), two bromide ions (Br⁻), and three molecules of water (H₂O) of crystallization.[4]



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Caption: Logical relationship of the components of **nickel bromide trihydrate**.

This document is intended for informational purposes for a technical audience. For experimental applications, always refer to a comprehensive Safety Data Sheet (SDS) and

follow appropriate laboratory safety protocols.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Nickel Bromide Trihydrate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12056018/docs#an-in-depth-technical-guide-to-nickel-bromide-trihydrate>]

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